

Technical Guide to 2,2'-Diiodobiphenyl: Commercial Availability, Synthesis, and Properties

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Compound of Interest

Compound Name: **2,2'-Diiodobiphenyl**

Cat. No.: **B1330377**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,2'-diiodobiphenyl**, a key building block in organic synthesis, particularly in the development of novel pharmaceuticals and materials. This document details its commercial availability from various suppliers, outlines its key physicochemical properties, and provides illustrative synthetic pathways.

Commercial Availability and Suppliers

2,2'-Diiodobiphenyl is readily available from a range of chemical suppliers, catering to both research and development as well as bulk manufacturing needs. The purity and quantity offered can vary between suppliers, and pricing is subject to market fluctuations. Below is a summary of prominent suppliers and their typical product specifications.

Supplier	Product Number(s)	Purity	Available Quantities
Sigma-Aldrich	S859818	Not specified	25 mg
TCI America	D2745	>98.0% (GC)	1 g
Elex Biotech LLC	-	Not specified	Not specified
Interomex	-	Not specified	1 g

Note: Pricing is not included as it is subject to change. Please consult the suppliers directly for current pricing information.

Physicochemical Properties

A thorough understanding of the physical and chemical properties of **2,2'-diiodobiphenyl** is essential for its safe handling, storage, and application in chemical reactions. The key properties are summarized in the table below, with data primarily sourced from PubChem.[1]

Property	Value
Molecular Formula	C ₁₂ H ₈ I ₂
Molecular Weight	406.00 g/mol [1]
CAS Number	2236-52-4[1]
Appearance	White to off-white crystalline powder
Melting Point	108-112 °C
Boiling Point	Not available
Solubility	Insoluble in water; soluble in organic solvents like chloroform and dichloromethane.
IUPAC Name	1-iodo-2-(2-iodophenyl)benzene[1]

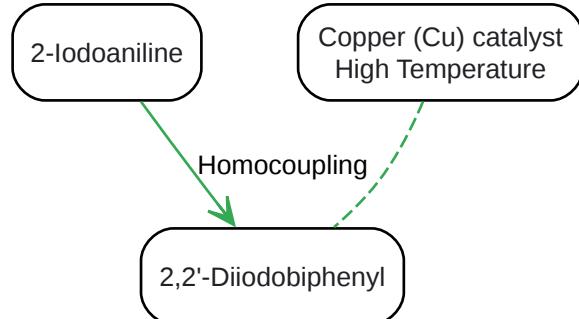
Synthetic Pathways

The synthesis of **2,2'-diiodobiphenyl** can be achieved through several established organic chemistry reactions. The two most common and relevant methods are the Ullmann coupling and the Sandmeyer reaction.

Ullmann Coupling Reaction

The Ullmann reaction is a classic method for the formation of biaryl compounds through the copper-catalyzed coupling of aryl halides.[2] In the context of **2,2'-diiodobiphenyl** synthesis, this would typically involve the homocoupling of 2-iodoaniline or a related ortho-iodinated benzene derivative. A general workflow for this process is illustrated below.

Ullmann Coupling for 2,2'-Diiodobiphenyl Synthesis



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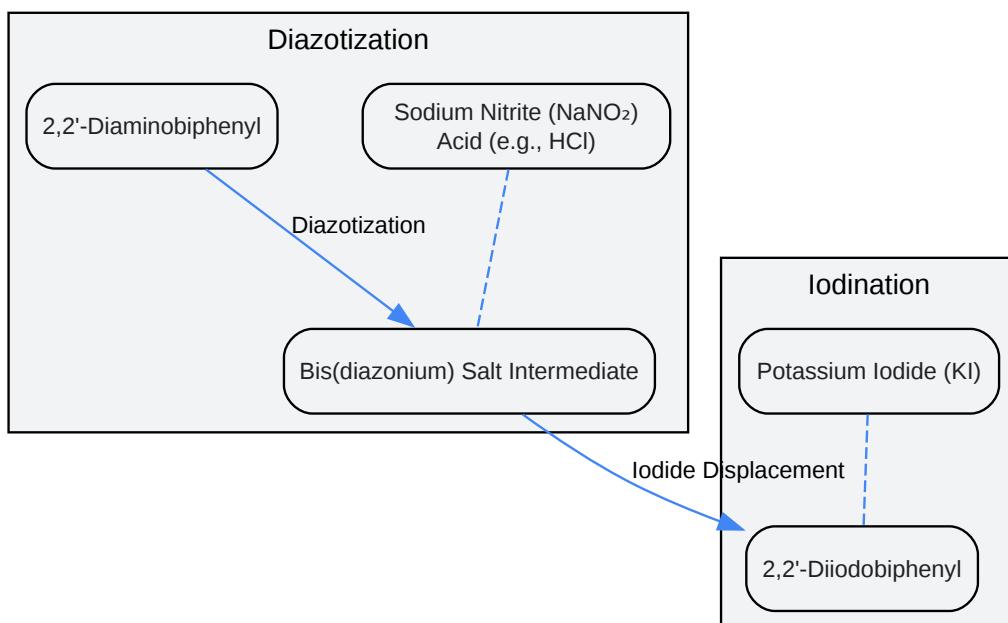
Caption: General workflow for the Ullmann coupling reaction.

A related experimental procedure for the synthesis of 2,2'-dinitrobiphenyl from 1-iodo-2-nitrobenzene provides a useful reference for the conditions that might be employed for the synthesis of **2,2'-diiodobiphenyl**.^{[3][4][5]} The reaction is carried out by heating the aryl iodide with copper powder at a high temperature.^[3]

Sandmeyer Reaction

The Sandmeyer reaction provides a versatile method for the introduction of a variety of functional groups, including iodine, onto an aromatic ring via a diazonium salt intermediate.^[6] To synthesize **2,2'-diiodobiphenyl** using this method, one would start with 2,2'-diaminobiphenyl. The diamine is first diazotized, and the resulting bis(diazonium) salt is then treated with an iodide source, typically potassium iodide.

Sandmeyer Reaction for 2,2'-Diiodobiphenyl Synthesis

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Caption: Step-wise workflow of the Sandmeyer reaction.

A general, one-pot method for the diazotization-iodination of aromatic amines has been reported, which could be adapted for the synthesis of **2,2'-diiodobiphenyl** from 2,2'-diaminobiphenyl.^[6] This procedure involves the use of a reusable polymeric diazotization agent in the presence of p-toluenesulfonic acid at room temperature in water, followed by the addition of potassium iodide.^[6]

Safety and Handling

2,2'-Diiodobiphenyl is classified as a hazardous substance. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it causes serious eye irritation and is very toxic to aquatic life with long-lasting effects.^[1]

GHS Hazard Statements:

- H319: Causes serious eye irritation.[\[1\]](#)
- H410: Very toxic to aquatic life with long lasting effects.[\[1\]](#)

Precautionary Statements:

- P273: Avoid release to the environment.[\[1\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)

It is imperative to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. For detailed safety information, always refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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References

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